

Technical Guide: Physical Properties of Methyl 2-bromopropanoate-d4

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Compound of Interest

Compound Name: Methyl 2-bromopropanoate-d4

Cat. No.: B15557802

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Methyl 2-bromopropanoate-d4**. Due to the limited availability of experimental data for the deuterated form, this guide primarily presents the physical properties of the non-deuterated analogue, Methyl 2-bromopropanoate (CAS: 5445-17-0), and discusses the expected minimal variations arising from isotopic substitution. Methodologies for the experimental determination of these properties are also detailed.

Core Physical Properties

The introduction of deuterium in place of protium in a molecule results in a slight increase in its molecular weight. This change can lead to minor differences in physical properties such as density and boiling point. However, for many practical purposes, the physical properties of the non-deuterated compound serve as a reliable proxy.

Property	Value (for non-deuterated Methyl 2-bromopropanoate)	Reference
Molecular Formula	C ₄ H ₃ D ₄ BrO ₂	N/A
Molecular Weight	171.05 g/mol (calculated for d4 isotopologue)	N/A
167.00 g/mol	[1] [2] [3]	
Boiling Point	51 °C at 19 mmHg	[3] [4]
Density	1.497 g/mL at 25 °C	[3] [4]
Refractive Index	n _{20/D} 1.451	[3] [4]
Appearance	Colorless to light yellow liquid	[2]
Solubility	Insoluble in water	[3]

Note on Deuterated Compound: The specific CAS number for Methyl (±)-2-Bromopropionate-2,3,3,3-d₄ is 1398065-68-3.[\[5\]](#) While specific experimental data for this deuterated compound is not readily available in the literature, the physical properties are expected to be very similar to the non-deuterated form.

Experimental Protocols

The determination of the physical properties of liquid esters like **Methyl 2-bromopropanoate-d₄** involves standard laboratory techniques. Below are detailed methodologies for key experiments.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds like Methyl 2-bromopropanoate, which may decompose at atmospheric pressure, vacuum distillation is often employed to determine the boiling point at a reduced pressure.

Methodology:

- **Apparatus Setup:** A micro-distillation apparatus is assembled, including a small round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. The apparatus is connected to a vacuum pump with a manometer to monitor the pressure.
- **Sample Preparation:** A small volume of the sample is placed in the round-bottom flask along with a boiling chip or a magnetic stirrer to ensure smooth boiling.
- **Distillation:** The apparatus is evacuated to the desired pressure (e.g., 19 mmHg). The flask is then gently heated.
- **Data Collection:** The temperature at which the liquid boils and a steady stream of distillate is collected is recorded as the boiling point at that specific pressure.

Determination of Density

The density of a liquid can be determined by measuring the mass of a known volume.

Methodology:

- **Mass Measurement:** An empty, dry pycnometer (a flask with a specific volume) is weighed accurately on an analytical balance.
- **Volume Measurement:** The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. The excess liquid is wiped from the outside.
- **Final Mass Measurement:** The filled pycnometer is weighed again.
- **Calculation:** The density is calculated by dividing the mass of the liquid (final mass - initial mass) by the known volume of the pycnometer.

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance.

Methodology:

- **Instrument:** An Abbe refractometer is commonly used for this measurement.

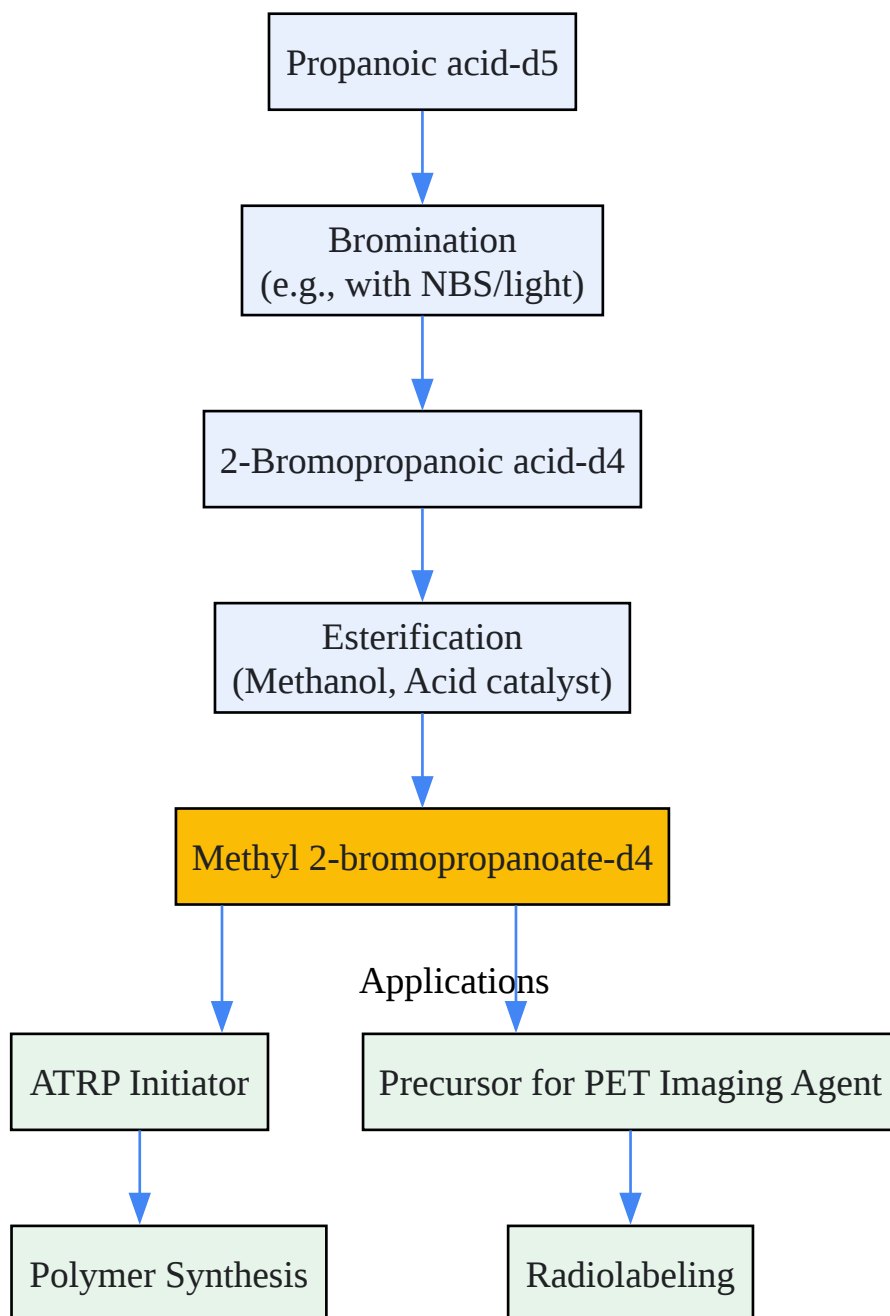
- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- **Sample Application:** A few drops of the sample are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered in the crosshairs. The refractive index is then read from the scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Logical Relationships and Workflows

Synthesis and Application Workflow

Methyl 2-bromopropanoate and its deuterated analogues are valuable reagents in organic synthesis. For instance, they are used as initiators in Atom Transfer Radical Polymerization (ATRP) and as precursors for the synthesis of radiolabeled compounds for medical imaging.

Synthesis of Methyl 2-bromopropanoate-d4

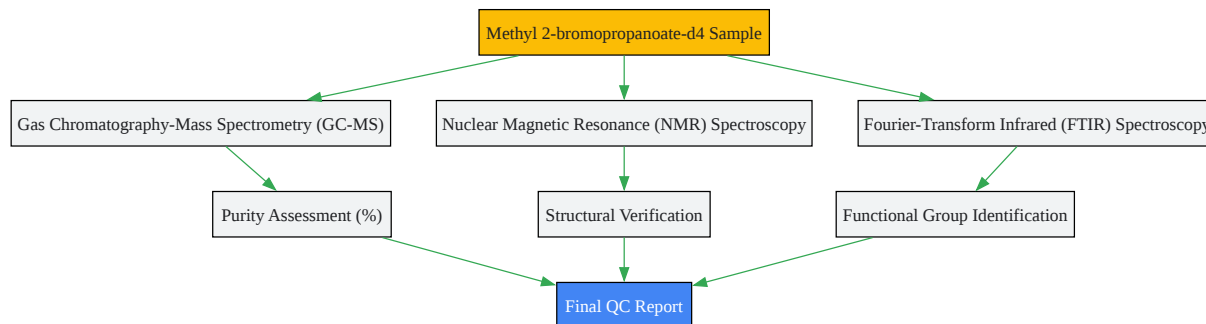


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Caption: Synthetic pathway and applications of **Methyl 2-bromopropanoate-d4**.

Quality Control Analysis Workflow

Ensuring the purity and identity of **Methyl 2-bromopropionate-d4** is critical for its application. A typical quality control workflow involves multiple analytical techniques.



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Caption: Quality control workflow for **Methyl 2-bromopropionate-d4** analysis.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of Methyl 2-bromopropanoate-d4]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15557802/docs#technical-guide-physical-properties-of-methyl-2-bromopropanoate-d4\]](https://www.benchchem.com/product/b15557802/docs#technical-guide-physical-properties-of-methyl-2-bromopropanoate-d4)

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